

Solubility of Sodium Perrhenate in Methanol and Ethanol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium perrhenate

Cat. No.: B082388

[Get Quote](#)

This technical guide provides a detailed analysis of the solubility of **sodium perrhenate** (NaReO4) in two common polar organic solvents: methanol (CH3OH) and ethanol (C2H5OH). The information is intended for researchers, scientists, and professionals in drug development and related fields who require precise solubility data and experimental methodologies.

Quantitative Solubility Data

The solubility of **sodium perrhenate** in methanol and ethanol has been determined across a range of temperatures. The following table summarizes this data, which was established using the isothermal method of saturation. This method involves equilibrating a supersaturated solution at a constant temperature and subsequently analyzing the concentration of the dissolved salt.

| Temperature (°C) | Solubility in Methanol (g/100g of solvent) | Solubility in Ethanol (g/100g of solvent) |
|------------------|--|---|
| 0 | 48.3 | 12.3 |
| 10 | 54.8 | 14.5 |
| 20 | 62.5 | 16.8 |
| 25 | 67.0 | 18.1 |
| 30 | 71.8 | 19.4 |
| 40 | 82.3 | 22.3 |
| 50 | 94.5 | 25.5 |

Data compiled from studies on the solubility of alkali metal perrhenates.

Experimental Protocol: Isothermal Saturation Method

The determination of **sodium perrhenate** solubility in methanol and ethanol is typically achieved through the isothermal saturation method. This procedure ensures the accurate measurement of the maximum amount of solute that can be dissolved in a solvent at a specific temperature.

Methodology:

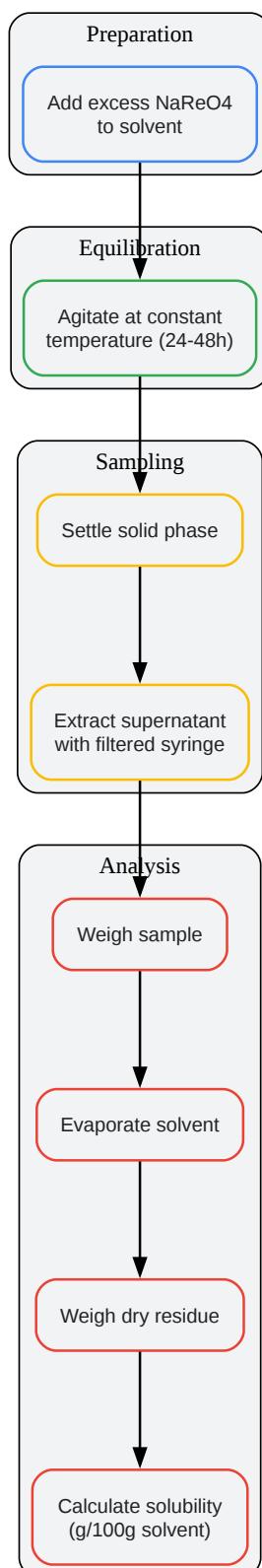
- Solvent Preparation: An excess amount of anhydrous **sodium perrhenate** is added to a known quantity of the solvent (methanol or ethanol) in a sealed, thermostatically controlled vessel.
- Equilibration: The mixture is continuously agitated at a constant, predetermined temperature for an extended period (typically 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- Sample Extraction: Once equilibrium is established, the stirring is halted, and the solid phase is allowed to settle. A sample of the clear, saturated supernatant is carefully extracted using

a syringe fitted with a filter to prevent the transfer of any undissolved solid.

- Gravimetric Analysis: The extracted sample is weighed and then evaporated to dryness under controlled conditions to remove the solvent completely. The remaining solid residue, which is the dissolved **sodium perrhenate**, is then weighed.
- Solubility Calculation: The solubility is calculated as the mass of the dried **sodium perrhenate** per 100 grams of the solvent.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow of the isothermal saturation method for determining the solubility of **sodium perrhenate**.



[Click to download full resolution via product page](#)

Experimental workflow for solubility determination.

- To cite this document: BenchChem. [Solubility of Sodium Perrhenate in Methanol and Ethanol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b082388#solubility-of-sodium-perrhenate-in-methanol-vs-ethanol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com